

Technical Guide: Determination of the Molecular Weight of NADP Monosodium Salt

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Compound of Interest

Compound Name: NADP (sodium salt)

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This technical guide provides an in-depth analysis of the molecular weight of Nicotinamide Adenine Dinucleotide Phosphate (NADP) monosodium salt. It includes a detailed breakdown of its elemental composition, a precise calculation of its molecular weight, and a comprehensive experimental protocol for its determination using mass spectrometry.

Core Data Presentation

The molecular weight of a compound is a fundamental physical property, crucial for a wide range of applications in research and development, including stoichiometry calculations, solution preparation, and analytical characterization. The chemical formula for NADP monosodium salt is $C_{21}H_{27}N_7NaO_{17}P_3$.^[1] The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.011	21	252.231
Hydrogen	H	1.008	27	27.216
Nitrogen	N	14.007	7	98.049
Oxygen	O	15.999	17	271.983
Phosphorus	P	30.974	3	92.922
Sodium	Na	22.990	1	22.990
Total Molecular Weight	765.391			

The experimentally determined and commonly accepted molecular weight of NADP monosodium salt is 765.39 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol: Molecular Weight Determination by Electrospray Ionization Mass Spectrometry (ESI-MS)

Electrospray Ionization Mass Spectrometry (ESI-MS) is a powerful and widely used analytical technique for determining the molecular weight of biomolecules, including nucleotides like NADP.[\[6\]](#)[\[7\]](#)[\[8\]](#) This "soft" ionization method allows for the analysis of large and thermally fragile molecules with high accuracy.[\[7\]](#)[\[9\]](#)

Objective: To accurately determine the molecular weight of a purified sample of NADP monosodium salt.

Materials and Reagents:

- NADP monosodium salt sample
- HPLC-grade water

- HPLC-grade methanol
- Formic acid (for sample acidification)
- Mass spectrometer equipped with an electrospray ionization source

Methodology:

- Sample Preparation:
 - Prepare a stock solution of NADP monosodium salt in a suitable solvent, typically a mixture of water and an organic solvent like methanol, to a final concentration in the low micromolar range (e.g., 1-10 μ M).
 - Acidify the sample solution by adding a small amount of formic acid (e.g., to a final concentration of 0.1%). This promotes protonation of the analyte, which is necessary for positive-ion mode ESI.
- Instrumentation Setup:
 - Calibrate the mass spectrometer using a standard calibration solution appropriate for the mass range of the analyte.
 - Set the ESI source parameters, including the capillary voltage, nebulizing gas pressure, and drying gas flow rate and temperature, to optimal values for the analysis of small biomolecules.
 - Set the mass analyzer to scan a mass-to-charge (m/z) range that will encompass the expected ions of NADP monosodium salt. Given its molecular weight, a range of m/z 100-1000 should be adequate to observe the protonated molecular ion and potentially multiply charged species.
- Sample Infusion and Data Acquisition:
 - Introduce the prepared sample solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 μ L/min).

- Acquire the mass spectrum in positive ion mode. The NADP monosodium salt molecule will be ionized, primarily through the addition of protons, to form ions such as $[M+H]^+$ and $[M+Na]^+$.
- Data Analysis:
 - Process the acquired mass spectrum to identify the peaks corresponding to the ionized NADP monosodium salt.
 - The most abundant ion is typically the protonated molecule, $[M+H]^+$. The mass of the neutral molecule (M) can be calculated by subtracting the mass of a proton (1.007825 u) from the measured m/z of this ion.
 - Confirm the molecular weight by identifying other adducts, such as the sodium adduct $[M+Na]^+$, and performing the corresponding mass calculation.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the general workflow for determining the molecular weight of a compound using Electrospray Ionization Mass Spectrometry.



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Caption: Workflow for Molecular Weight Determination by ESI-MS.

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